

# [Pyr1]-Apelin-13 and its ACE2 Metabolite: A Comparative Analysis of Activity

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## Compound of Interest

Compound Name: [Pyr1]-Apelin-13

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The apelin peptide system is a critical regulator of cardiovascular homeostasis and a promising therapeutic target for a range of diseases, including heart failure and pulmonary arterial hypertension. The primary endogenous isoform in the cardiovascular system, **[Pyr1]-Apelin-13**, is known to be metabolized by Angiotensin-Converting Enzyme 2 (ACE2), an enzyme that has gained significant attention for its role as the receptor for the SARS-CoV-2 virus. This metabolism results in the removal of the C-terminal phenylalanine, yielding **[Pyr1]-Apelin-13(1-12)**. This guide provides a detailed comparison of the biological activity of **[Pyr1]-Apelin-13** and its ACE2 metabolite, **[Pyr1]-Apelin-13(1-12)**, supported by experimental data.

## At a Glance: Key Differences in Activity

While the removal of the C-terminal phenylalanine was initially thought to inactivate the peptide, studies have revealed that **[Pyr1]-Apelin-13(1-12)** is a biologically active metabolite that retains significant, albeit altered, activity at the apelin receptor (APJ).<sup>[1][2][3]</sup> The primary differences lie in its binding affinity, potency in downstream signaling pathways, and potential for biased agonism.

## Quantitative Comparison of In Vitro Activity

The following tables summarize the key quantitative differences in the in vitro activity of **[Pyr1]-Apelin-13** and its ACE2 metabolite, **[Pyr1]-Apelin-13(1-12)**.

| Peptide                                       | Binding Affinity (pKi) in Human Heart | Reference           |
|-----------------------------------------------|---------------------------------------|---------------------|
| [Pyr1]-Apelin-13                              | 8.83 ± 0.06                           | <a href="#">[1]</a> |
| [Pyr1]-Apelin-13(1-12)                        | 8.04 ± 0.06                           | <a href="#">[1]</a> |
| Apelin-17 (for comparison)                    | 9.63 ± 0.17                           | <a href="#">[1]</a> |
| Higher pKi indicates higher binding affinity. |                                       |                     |

| Peptide                              | Potency (pD2) in cAMP Inhibition Assay | Reference                               |
|--------------------------------------|----------------------------------------|-----------------------------------------|
| [Pyr1]-Apelin-13                     | 9.67 ± 0.04                            | <a href="#">[1]</a> <a href="#">[3]</a> |
| [Pyr1]-Apelin-13(1-12)               | 9.30 ± 0.06                            | <a href="#">[1]</a> <a href="#">[3]</a> |
| Apelin-17 (for comparison)           | 10.31 ± 0.28                           | <a href="#">[1]</a> <a href="#">[3]</a> |
| Higher pD2 indicates higher potency. |                                        |                                         |

| Peptide                              | Potency (pD2) in $\beta$ -arrestin Recruitment Assay | Reference                               |
|--------------------------------------|------------------------------------------------------|-----------------------------------------|
| [Pyr1]-Apelin-13                     | 8.43 ± 0.08                                          | <a href="#">[1]</a> <a href="#">[3]</a> |
| [Pyr1]-Apelin-13(1-12)               | 7.84 ± 0.06                                          | <a href="#">[1]</a> <a href="#">[3]</a> |
| Apelin-17 (for comparison)           | 10.26 ± 0.09                                         | <a href="#">[1]</a> <a href="#">[3]</a> |
| Higher pD2 indicates higher potency. |                                                      |                                         |

## Analysis of In Vitro Data

The data reveals that **[Pyr1]-Apelin-13** has a 4-fold higher binding affinity for the human apelin receptor compared to its metabolite, **[Pyr1]-Apelin-13(1-12)**.<sup>[1]</sup> In functional assays, **[Pyr1]-Apelin-13** is approximately 2-fold more potent in inhibiting forskolin-stimulated cAMP production, a measure of G $\alpha$ i protein activation.<sup>[1]</sup> The difference in potency is more pronounced in the  $\beta$ -arrestin recruitment assay, where **[Pyr1]-Apelin-13** is about 4-fold more potent than its metabolite.<sup>[1]</sup>

Interestingly, this shift in potency between the two signaling pathways suggests that **[Pyr1]-Apelin-13(1-12)** may act as a G protein-biased agonist. Compared to the parent peptide, the metabolite shows a 4-fold bias towards the G protein pathway over the  $\beta$ -arrestin pathway.<sup>[1]</sup> This has significant implications for drug development, as biased agonists can selectively activate desired signaling pathways while avoiding others that may lead to adverse effects.

## In Vivo Cardiovascular Effects

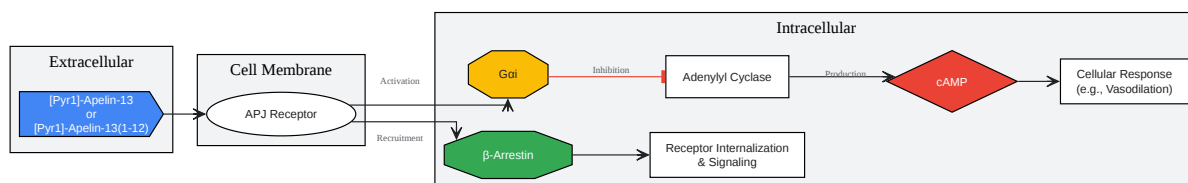
Both peptides have demonstrated biological activity in vivo. **[Pyr1]-Apelin-13(1-12)** elicited a dose-dependent decrease in blood pressure in anesthetized rats and a dose-dependent increase in forearm blood flow in human volunteers, indicating that it retains vasodilatory properties.<sup>[1][3]</sup> Furthermore, the metabolite was shown to be a potent inotrope in paced mouse right ventricle and human atria.<sup>[1][3]</sup> These findings confirm that the ACE2 metabolite is not an inactive byproduct but a functionally relevant peptide in the cardiovascular system.

## Signaling Pathways and Experimental Workflow

To understand the functional data, it is essential to visualize the underlying signaling pathways and the experimental workflows used to measure them.

### Apelin Receptor Signaling

Activation of the apelin receptor (APJ), a G protein-coupled receptor, by apelin peptides initiates several downstream signaling cascades. The primary pathway involves the coupling to inhibitory G proteins (G $\alpha$ i), which leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.<sup>[4][5]</sup> Additionally, APJ activation can trigger the recruitment of  $\beta$ -arrestin, which is involved in receptor desensitization, internalization, and can also initiate its own signaling cascades.<sup>[6][7]</sup>

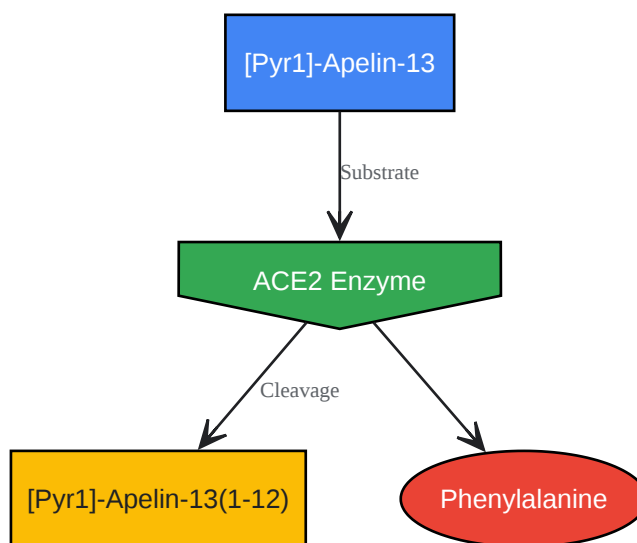


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Caption: Apelin receptor signaling pathways.

## Experimental Workflow: ACE2 Metabolism

The generation of the metabolite is a direct result of the enzymatic activity of ACE2 on **[Pyr1]-Apelin-13**.



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Caption: Enzymatic conversion by ACE2.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following protocols are based on the key experiments comparing **[Pyr1]-Apelin-13** and its metabolite.

## Radioligand Binding Assay

- Objective: To determine the binding affinity of the peptides to the human apelin receptor.
- Methodology:
  - Homogenates of human left ventricle tissue were used as the source of apelin receptors.
  - Competition binding assays were performed using the radioligand [<sup>125</sup>I]apelin-13.
  - Tissue homogenates were incubated with a fixed concentration of the radioligand and increasing concentrations of the unlabeled competitor peptides (**[Pyr1]-Apelin-13** or **[Pyr1]-Apelin-13(1-12)**).
  - Incubation was carried out in a binding buffer at room temperature for a specified duration to reach equilibrium.
  - Bound and free radioligand were separated by filtration through GF/B filters.
  - The radioactivity retained on the filters was measured using a gamma counter.
  - Data were analyzed using non-linear regression to determine the  $K_i$  (inhibitory constant), which was then converted to  $pK_i$  ( $-\log K_i$ ).<sup>[1]</sup>

## cAMP Inhibition Assay

- Objective: To measure the potency of the peptides in activating the Gai signaling pathway.
- Methodology:
  - CHO-K1 cells stably expressing the human apelin receptor were used.
  - Cells were pre-incubated with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.

- Cells were then stimulated with forskolin (an adenylyl cyclase activator) in the presence of varying concentrations of the apelin peptides.
- Following incubation, cells were lysed, and the intracellular cAMP concentration was measured using a competitive immunoassay, such as a LANCE Ultra cAMP kit.
- The ability of the peptides to inhibit forskolin-stimulated cAMP production was quantified, and dose-response curves were generated to calculate the pD2 (negative logarithm of the EC50).<sup>[1]</sup>

## β-Arrestin Recruitment Assay

- Objective: To measure the potency of the peptides in recruiting β-arrestin to the apelin receptor.
- Methodology:
  - U2OS cells stably co-expressing the human apelin receptor fused to a ProLink tag and β-arrestin 2 fused to an Enzyme Acceptor tag were used (PathHunter β-arrestin assay).
  - Cells were incubated with varying concentrations of the apelin peptides.
  - Agonist binding induces the recruitment of β-arrestin-EA to the receptor-PK, leading to the formation of a functional β-galactosidase enzyme.
  - A substrate is added, and the resulting chemiluminescent signal is measured using a plate reader.
  - Dose-response curves were constructed to determine the pD2 for β-arrestin recruitment.<sup>[1]</sup>

## Conclusion

The ACE2 metabolite of **[Pyr1]-Apelin-13**, **[Pyr1]-Apelin-13(1-12)**, is a biologically active peptide that retains significant cardiovascular effects. While it exhibits a lower binding affinity and potency compared to its parent peptide, it demonstrates a bias towards the Gαi signaling pathway. This finding is of considerable interest for the development of novel therapeutics targeting the apelin system, as it opens up the possibility of designing biased agonists with

more selective and potentially safer pharmacological profiles. The continued investigation of the structure-activity relationships within the apelin peptide family will be crucial for harnessing its full therapeutic potential.

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